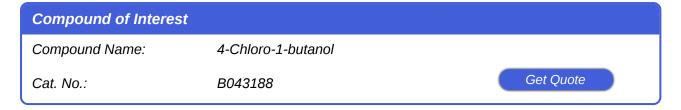


# 4-Chloro-1-butanol: A Versatile Building Block in Pharmaceutical Synthesis

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: **4-Chloro-1-butanol** is a bifunctional organic compound that has emerged as a crucial building block in the synthesis of a variety of pharmaceutical agents. Its unique structure, featuring both a hydroxyl group and a chloroalkane, allows for a diverse range of chemical transformations, making it a valuable intermediate in the construction of complex active pharmaceutical ingredients (APIs). This document provides detailed application notes and experimental protocols for the use of **4-chloro-1-butanol** in the synthesis of key pharmaceuticals, including the anti-cancer agent Busulfan, the gout therapeutic Febuxostat, and a class of butyrophenone antipsychotics.

### **Physicochemical Properties and Reactivity**

**4-Chloro-1-butanol** is a clear, colorless liquid with the chemical formula C<sub>4</sub>H<sub>9</sub>ClO. Its utility in pharmaceutical synthesis stems from the differential reactivity of its two functional groups. The primary alcohol can undergo oxidation to form an aldehyde or carboxylic acid, or it can be converted into a better leaving group, such as a tosylate or mesylate. The chlorine atom at the 4-position is susceptible to nucleophilic substitution, enabling the introduction of various functionalities and the formation of carbon-carbon and carbon-heteroatom bonds.

Table 1: Physicochemical Properties of **4-Chloro-1-butanol** 



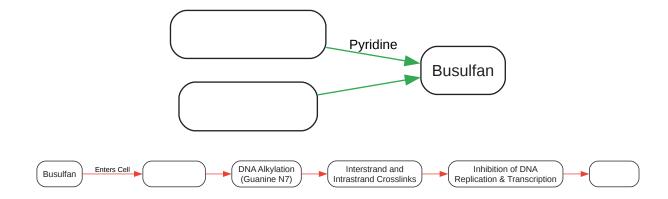
Property	Value
Molecular Weight	108.57 g/mol
Boiling Point	84-85 °C at 16 mmHg
Density	1.088 g/mL at 25 °C
Solubility	Soluble in methanol, chloroform, and dimethyl sulfoxide

## **Application in the Synthesis of Busulfan**

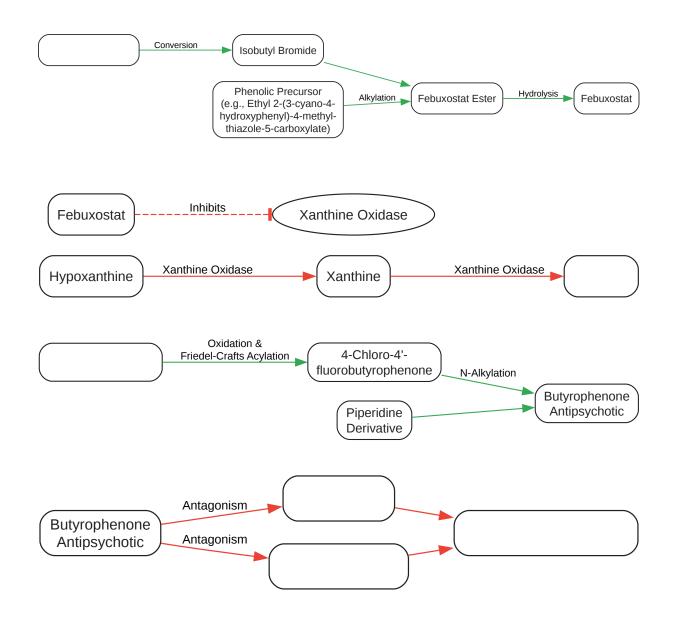
Busulfan is an alkylating agent used in the treatment of chronic myeloid leukemia.[1][2] While traditionally synthesized from 1,4-butanediol, an alternative route utilizes **4-chloro-1-butanol** as the starting material. This synthesis leverages the reactivity of the hydroxyl group.

### **Synthetic Pathway**

The synthesis of Busulfan from **4-chloro-1-butanol** involves the conversion of the alcohol to a sulfonate ester. This is typically achieved by reacting **4-chloro-1-butanol** with methanesulfonyl chloride in the presence of a base like pyridine. The resulting intermediate, 4-chlorobutyl methanesulfonate, then undergoes a nucleophilic substitution reaction where the chloride is displaced by a methanesulfonate group, yielding Busulfan.







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## References

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- 2. Busulphan Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Renal Dose, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
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